

Technical Guide: (4-Fluorotetrahydro-2H-pyran-4-YL)methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4-Fluorotetrahydro-2H-pyran-4-YL)methanol

Cat. No.: B592468

[Get Quote](#)

CAS Number: 883442-46-4

Prepared for: Researchers, scientists, and drug development professionals.

This document provides a comprehensive technical overview of **(4-Fluorotetrahydro-2H-pyran-4-YL)methanol**, a key building block in medicinal chemistry.

Chemical Identity and Properties

(4-Fluorotetrahydro-2H-pyran-4-YL)methanol is a fluorinated heterocyclic alcohol. The introduction of a fluorine atom can significantly alter the physicochemical and pharmacological properties of a molecule, often leading to improved metabolic stability, binding affinity, and lipophilicity.

Quantitative Data Summary

Property	Value	Source
CAS Number	883442-46-4	[1][2][3]
Molecular Formula	C6H11FO2	[4][5]
Molecular Weight	134.15 g/mol	[4][5]
Appearance	Liquid (at 20°C)	[6]
Purity	≥98% (typical)	[6]
Long-Term Storage	Store in a cool, dry place	[6]

For comparative purposes, selected properties of the non-fluorinated analog, (Tetrahydro-2H-pyran-4-YL)methanol (CAS: 14774-37-9), are provided below.

Property	Value	Source
Molecular Formula	C6H12O2	[7]
Molecular Weight	116.16 g/mol	[7]
Appearance	Colorless liquid	[7]
Boiling Point	110 °C at 20 mmHg	[8]
Flash Point	98 °C	[8]
Specific Gravity	1.04 g/cm ³ (at 20°C)	[8]
Refractive Index	1.46	[8]

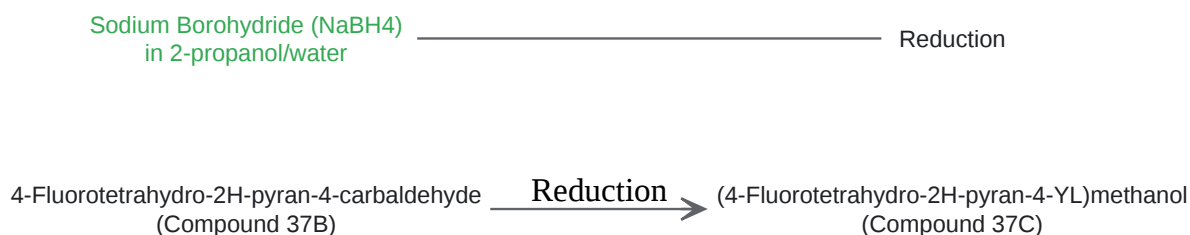
Synthesis and Experimental Protocols

The synthesis of **(4-Fluorotetrahydro-2H-pyran-4-YL)methanol** has been described in the patent literature, where it is used as an intermediate in the preparation of apoptosis-inducing agents.[7] The key step involves the reduction of a ketone precursor.

Experimental Protocol: Synthesis of **(4-Fluorotetrahydro-2H-pyran-4-YL)methanol**

This protocol is adapted from the procedure described for "Compound 37C" in patent US11369599B2.[7]

Reaction Scheme:



[Click to download full resolution via product page](#)

Caption: Synthesis of **(4-Fluorotetrahydro-2H-pyran-4-YL)methanol**.

Materials:

- 4-Fluorotetrahydro-2H-pyran-4-carbaldehyde (Compound 37B)
- 2-Propanol
- Water
- Sodium borohydride (NaBH₄)
- Acetone

Procedure:

- A solution of 4-Fluorotetrahydro-2H-pyran-4-carbaldehyde (11.7 g, 74 mmol) in 2-propanol (150 ml) and water (37.5 ml) is prepared in a suitable reaction vessel.
- The solution is cooled to 0°C in an ice bath.
- To this cooled solution, sodium borohydride (4.20 g, 111 mmol) is added portion-wise, maintaining the temperature at 0°C.

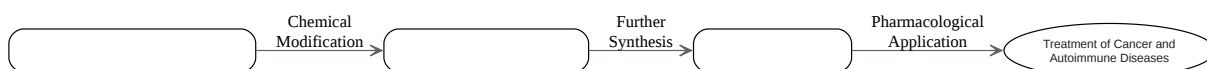
- The reaction mixture is stirred and allowed to warm to room temperature over a period of 3 hours.
- The reaction is quenched by the careful addition of acetone.
- The mixture is stirred for an additional hour.
- The resulting clear liquid is separated for subsequent work-up and purification.

Note: The patent does not provide details on the work-up and purification of the final product. Standard procedures would likely involve solvent removal under reduced pressure, followed by extraction and chromatographic purification.

Applications in Drug Discovery

(4-Fluorotetrahydro-2H-pyran-4-YL)methanol serves as a valuable building block in the synthesis of complex biologically active molecules. The tetrahydropyran motif is a common scaffold in medicinal chemistry, and the introduction of a fluorinated hydroxymethyl group provides a handle for further chemical modifications.

Logical Relationship Diagram



[Click to download full resolution via product page](#)

Caption: Role in drug development.

Patents indicate its use in the synthesis of compounds targeting the anti-apoptotic Bcl-2 proteins, which are overexpressed in many cancers.[7] By incorporating this fluorinated moiety, medicinal chemists can fine-tune the properties of the final drug candidate.

Spectroscopic and Characterization Data

Detailed spectroscopic data (NMR, IR, Mass Spectrometry) for **(4-Fluorotetrahydro-2H-pyran-4-YL)methanol** is not widely available in the public domain. Researchers synthesizing this compound would need to perform full characterization.

For reference, the ^1H NMR data for the non-fluorinated analog, (Tetrahydro-2H-pyran-4-YL)methanol, in DMSO- d_6 is reported as:

- δ 4.46 (broad single peak, 1H)
- δ 3.82 (double peak, $J=8.0$ Hz, 2H)
- δ 3.25-3.22 (multiple peaks, 4H)
- δ 1.62-1.52 (multiple peaks, 3H)
- δ 1.18-1.04 (multiple peaks, 1H)

Safety and Handling

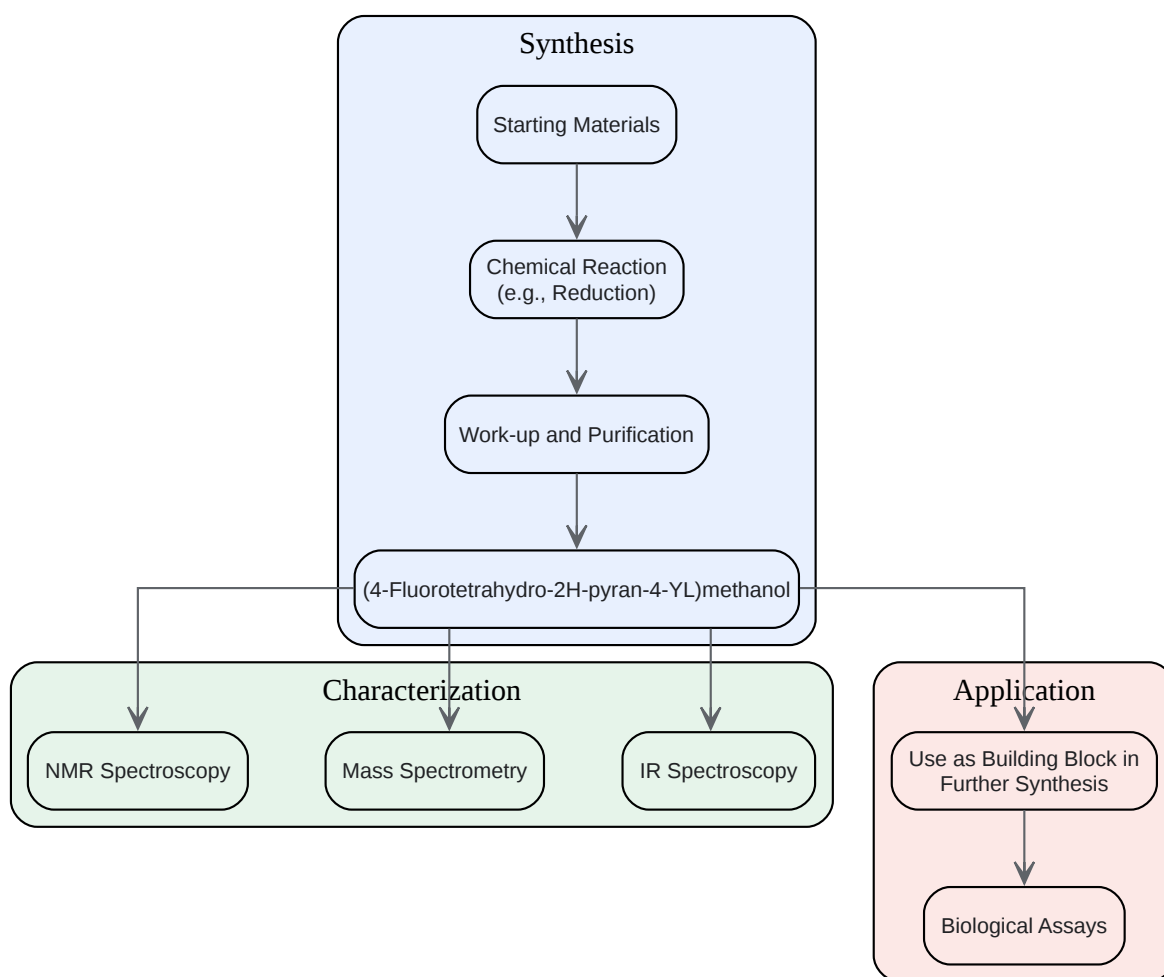
A specific Safety Data Sheet (SDS) for **(4-Fluorotetrahydro-2H-pyran-4-YL)methanol** is not readily available. However, based on its structure and the safety information for similar compounds, the following precautions should be taken:

- General Handling: Handle in a well-ventilated area. Avoid contact with skin, eyes, and clothing.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side-shields, and a lab coat.
- Fire Safety: The non-fluorinated analog is a combustible liquid. Keep away from heat, sparks, and open flames.
- In case of contact:
 - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
 - Skin: Wash with plenty of soap and water.

Always refer to a comprehensive, up-to-date SDS from the supplier before handling this chemical.

Experimental Workflow Diagram

The following diagram illustrates a general workflow for the synthesis and application of **(4-Fluorotetrahydro-2H-pyran-4-YL)methanol** in a research setting.



[Click to download full resolution via product page](#)

Caption: General experimental workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cn.canbipharm.com [cn.canbipharm.com]
- 2. 4-Hydroxymethyl-4-fluoro-tetrahydro-2H-pyran | 883442-46-4 [sigmaaldrich.com]
- 3. 2H-Pyran-4-methanol, 4-fluorotetrahydro- | CymitQuimica [cymitquimica.com]
- 4. (4-Fluorotetrahydro-2H-pyran-4-yl)methanol | CymitQuimica [cymitquimica.com]
- 5. Synthonix, Inc > 883442-46-4 | 4-Hydroxymethyl-4-fluoro-tetrahydro-2H-pyran [synthonix.com]
- 6. US5219836A - Use of tetrahydro-4-methyl-2-phenyl-2H-pyran as perfuming ingredient - Google Patents [patents.google.com]
- 7. US11369599B2 - Melt-extruded solid dispersions containing an apoptosis-inducing agent - Google Patents [patents.google.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Technical Guide: (4-Fluorotetrahydro-2H-pyran-4-YL)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b592468#4-fluorotetrahydro-2h-pyran-4-yl-methanol-cas-number>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com